

# "4-Aminohexan-1-ol" safe storage and handling procedures for labs

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## Compound of Interest

Compound Name: 4-Aminohexan-1-ol

Cat. No.: B2386691

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## Technical Support Center: 4-Aminohexan-1-ol

This technical support center provides guidance on the safe storage and handling of **4-Aminohexan-1-ol** in a laboratory setting. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues you may encounter during your experiments.

### Frequently Asked Questions (FAQs)

1. What is **4-Aminohexan-1-ol** and what are its primary hazards?

**4-Aminohexan-1-ol** (CAS No: 344240-78-4) is a chemical compound with the molecular formula  $C_6H_{15}NO$ .<sup>[1]</sup> It is important to be aware of its potential hazards in a laboratory setting. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Aminohexan-1-ol** is classified as a combustible liquid that is harmful if swallowed.<sup>[1]</sup> It can cause severe skin burns and eye damage, and may also cause respiratory irritation.<sup>[1][2]</sup>

2. What are the proper storage conditions for **4-Aminohexan-1-ol**?

To ensure its stability and safety, **4-Aminohexan-1-ol** should be stored in a tightly closed container in a dry and well-ventilated place.<sup>[2][3]</sup> It is also described as hygroscopic, meaning it can absorb moisture from the air, so protection from moisture is crucial.<sup>[2][3]</sup> The storage area should be locked up.

### 3. What personal protective equipment (PPE) should I wear when handling **4-Aminohexan-1-ol**?

When handling this chemical, it is essential to wear appropriate personal protective equipment to prevent exposure. This includes:

- **Eye/Face Protection:** Chemical splash goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.[3][4]
- **Skin Protection:** Chemical-resistant gloves and protective clothing, such as a lab coat or long-sleeved clothing, to prevent skin contact.[2][3][5]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection may not be required.[2] However, in situations with poor ventilation, or during a spill or fire, a NIOSH-approved respirator should be worn.[6]

### 4. What should I do in case of accidental exposure to **4-Aminohexan-1-ol**?

Immediate action is crucial in case of exposure. Follow these first-aid measures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[2][3]
- **Skin Contact:** Take off all contaminated clothing immediately and wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician. [2][3]
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms occur.[2]
- **Ingestion:** Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek immediate medical attention.[2]

### 5. What materials are incompatible with **4-Aminohexan-1-ol**?

To prevent hazardous reactions, avoid contact with acids and strong oxidizing agents.[2][3]

## Troubleshooting Guide

Problem	Possible Cause	Solution
The compound has changed in appearance or consistency (e.g., become viscous or discolored).	The compound is hygroscopic and may have absorbed moisture from the air.	Ensure the container is always tightly sealed when not in use. Store in a desiccator if necessary. If the integrity of the compound is in doubt, it may be best to dispose of it according to regulations.
A strong, irritating odor is noticed when working with the compound.	This may indicate poor ventilation or a possible spill. 4-Aminohexan-1-ol can cause respiratory irritation. <sup>[2]</sup>	Immediately ensure the work is being performed in a well-ventilated area, such as a fume hood. Check for any spills. If the odor persists, evacuate the area and assess the ventilation system.
Skin or eye irritation occurs despite wearing PPE.	The personal protective equipment may be inadequate or compromised (e.g., a tear in a glove).	Immediately follow first-aid procedures for the specific type of exposure. Re-evaluate the type of PPE being used to ensure it is appropriate for handling this chemical. Dispose of and replace any damaged PPE.
A small spill of 4-Aminohexan-1-ol occurs in the lab.	Accidental spills can happen during transfer or handling.	For small spills, ensure the area is well-ventilated and you are wearing appropriate PPE. Contain the spill with an inert absorbent material like sand or vermiculite. <sup>[7]</sup> Sweep up the material and place it in a sealed, suitable container for disposal. <sup>[3]</sup> Avoid dust formation. <sup>[2]</sup>

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H15NO	PubChem[1]
Molecular Weight	117.19 g/mol	PubChem[1]
CAS Number	344240-78-4	PubChem[1]
Boiling Point	206 °C (403 °F)	Sigma-Aldrich
Melting Point	16 - 18 °C (61 - 64 °F)	Sigma-Aldrich
Density	0.967 g/mL at 25 °C (77 °F)	Sigma-Aldrich

## Experimental Protocol: General Laboratory Handling

This protocol outlines the basic steps for safely handling **4-Aminohexan-1-ol** in a laboratory setting.

- Preparation and Precautionary Measures:
  - Before starting any work, review the Safety Data Sheet (SDS) for **4-Aminohexan-1-ol**.
  - Ensure a safety shower and eyewash station are readily accessible.
  - Work in a well-ventilated area, preferably a chemical fume hood.[2]
  - Don the appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2][3]
- Handling and Dispensing:
  - Keep the container tightly closed when not in use to prevent moisture absorption and contamination.[2]
  - Avoid breathing vapors or mist.[3]

- Avoid contact with skin and eyes.[3]
- Wash hands thoroughly after handling the chemical.[2]
- Waste Disposal:
  - Dispose of unused or waste material in a designated, approved waste container.[2]
  - Follow all local, state, and federal regulations for chemical waste disposal.
- Emergency Procedures:
  - In case of a spill, evacuate the area if necessary. For small spills, contain with an inert absorbent material and place in a sealed container for disposal.[7]
  - In case of personal exposure, follow the first-aid measures outlined in the FAQ section.

## Safe Handling and Storage Workflow

Caption: Workflow for the safe handling and storage of **4-Aminohexan-1-ol** in a laboratory.

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## References

- 1. 4-Aminohexan-1-ol | C<sub>6</sub>H<sub>15</sub>NO | CID 547166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. msjc-keenan.newlook.safeschoolssds.com [msjc-keenan.newlook.safeschoolssds.com]
- 7. vvc-keenan.safecollegessds.com [vvc-keenan.safecollegessds.com]

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